

Cyclobutylboronic Acid: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *Cyclobutylboronic acid*

Cat. No.: *B1355232*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **cyclobutylboronic acid** (CAS No. 849052-26-2). The following sections detail the compound's hazard profile, proper handling and storage procedures, emergency response measures, and physical and chemical properties to ensure its safe and effective use in research and development settings.

Hazard Identification and Classification

Cyclobutylboronic acid is classified as a hazardous substance. The following table summarizes its GHS classification.

GHS Classification	Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictogram:

 alt text

Physical and Chemical Properties

A summary of the key physical and chemical properties of **cyclobutylboronic acid** is provided below.

Property	Value	Reference
Molecular Formula	C ₄ H ₉ BO ₂	[1] [2]
Molecular Weight	99.92 g/mol	[2]
Appearance	Solid	[3]
Melting Point	118-123 °C	[3]
Storage Temperature	2-8°C	[3]
SMILES	OB(C1CCC1)O	[2]
InChI Key	MIUALDDWOKMYDA- UHFFFAOYSA-N	[1]

Safe Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **cyclobutylboronic acid**.

Handling:

- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid formation of dust and aerosols.[\[4\]](#)
- Use in a well-ventilated area.[\[4\]](#)[\[5\]](#)
- Wear appropriate personal protective equipment (PPE).[\[4\]](#)[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)

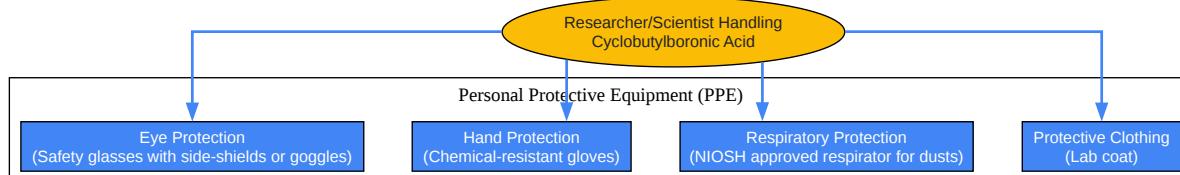
- Wash hands thoroughly after handling.[5]

Storage:

- Store in a tightly closed container.[5][6]
- Keep in a dry and well-ventilated place.[5][6]
- Store at 2-8°C.[3][4]
- Store under an inert atmosphere.[4][6]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **cyclobutylboronic acid**.



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Caption: Recommended Personal Protective Equipment for handling **cyclobutylboronic acid**.

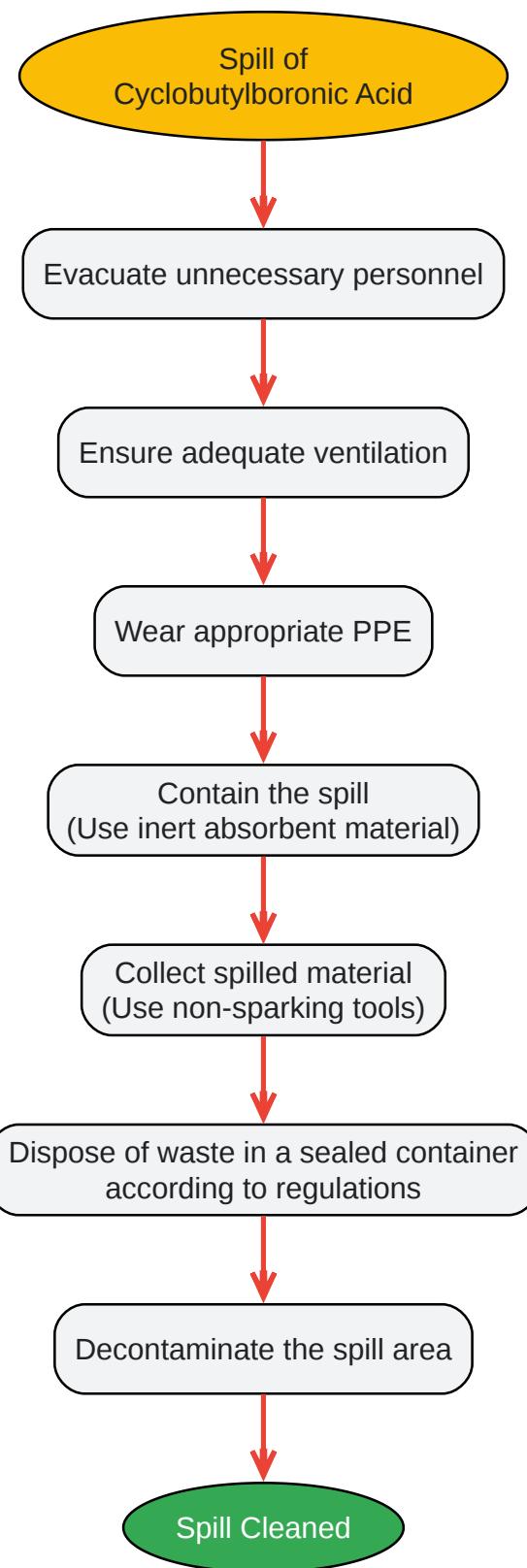
First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [4]
Skin Contact	Wash off with soap and plenty of water. Consult a physician. [4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [4]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician. [4]

Emergency Response: Spills and Leaks

A systematic approach is necessary to safely manage spills of **cyclobutylboronic acid**.



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Caption: Workflow for responding to a **cyclobutylboronic acid** spill.

Stability and Reactivity

Understanding the stability and reactivity of **cyclobutylboronic acid** is essential for safe storage and handling.

- Chemical Stability: Stable under recommended storage conditions.[\[6\]](#) It may be hygroscopic.[\[6\]](#)
- Conditions to Avoid: Incompatible products, excess heat, and exposure to moist air or water.[\[6\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[6\]](#)
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂), and oxides of boron.[\[6\]](#)

Toxicological Information

The toxicological properties of **cyclobutylboronic acid** have not been fully investigated.[\[4\]](#) The available data indicates that it is harmful if swallowed and causes skin, eye, and respiratory irritation.[\[1\]\[4\]](#) No components of this product at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC, ACGIH, or NTP.[\[4\]](#)

Experimental Protocols

The GHS classifications and hazard statements provided in this guide are based on data from supplier safety data sheets.[\[1\]\[4\]](#) The specific experimental methodologies used to derive this data are not detailed in the publicly available literature. For detailed toxicological studies, researchers should consult specialized toxicological databases or conduct their own assessments.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive risk assessment. Always refer to the most current Safety Data Sheet (SDS) for **cyclobutylboronic acid** before use.

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